

Diphosphoryl Chloride: A Comprehensive Technical Guide

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Compound of Interest		
Compound Name:	Diphosphoryl chloride	
Cat. No.:	B042844	Get Quote

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Abstract

Diphosphoryl chloride, also known as pyrophosphoryl chloride (P₂O₃Cl₄), is a highly reactive inorganic compound that serves as a powerful phosphorylating agent in a multitude of chemical syntheses. Its utility spans the pharmaceutical, agrochemical, and materials science sectors, where it is instrumental in the creation of complex organophosphorus compounds. This technical guide provides an in-depth overview of the chemical and physical properties of **diphosphoryl chloride**, detailed experimental protocols for its synthesis and key reactions, and a summary of its spectroscopic characteristics. The information presented herein is intended to equip researchers, scientists, and drug development professionals with the critical knowledge required for the safe and effective handling and application of this versatile reagent.

Introduction

Diphosphoryl chloride is a dense, colorless, fuming liquid that is notable for its vigorous reactivity, particularly with water and other nucleophiles.[1][2] Structurally, it consists of two phosphoryl groups linked by an oxygen atom, giving it the formula Cl₂P(O)OP(O)Cl₂. This anhydride of dichlorophosphoric acid possesses two electrophilic phosphorus centers, making it a potent agent for the introduction of phosphoryl groups into organic molecules.[3] Its applications are diverse, ranging from the synthesis of active pharmaceutical ingredients (APIs) and pesticides to the manufacture of flame retardants and detergents.[3][4] Understanding the



chemical behavior and handling requirements of **diphosphoryl chloride** is paramount for its successful application in research and development.

Physicochemical Properties

A summary of the key physical and chemical properties of **diphosphoryl chloride** is presented in Table 1. This data has been compiled from various chemical suppliers and literature sources.

Property	Value	Reference(s)
Chemical Formula	Cl4O3P2	[1]
Molecular Weight	251.76 g/mol	[4]
CAS Number	13498-14-1	[1]
Appearance	Colorless, fuming, corrosive liquid	[4]
Density	1.82 g/mL at 25 °C	[5]
Boiling Point	90 °C at 12 mmHg	[5]
Refractive Index	n20/D 1.475	[5]
Solubility	Miscible with most organic solvents. Reacts violently with water.	[6]

Synthesis of Diphosphoryl Chloride

Several methods for the synthesis of **diphosphoryl chloride** have been reported. The choice of method often depends on the available starting materials and the desired scale of production.

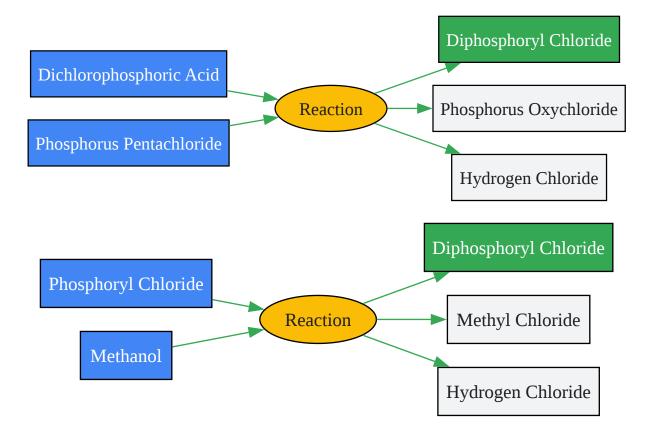
From Dichlorophosphoric Acid and Phosphorus Pentachloride

This method involves the reaction of dichlorophosphoric acid with phosphorus pentachloride. The reaction proceeds at a molar ratio of 2:1 between the acid and the pentachloride.[7]



Experimental Protocol:

- In a distillation flask, 14.07 g of dichlorophosphoric acid is combined with 10.81 g of phosphorus pentachloride.[6]
- The flask is immediately connected to a vacuum distillation apparatus.
- A water pump vacuum is applied, and the receiver is cooled with a dry ice/acetone bath to collect the hydrogen chloride byproduct.
- The phosphorus oxychloride formed during the reaction is continuously distilled off at 20 °C.
- The distillation flask is gently warmed to remove the final traces of phosphorus oxychloride.
- The receiver is then changed, and the **diphosphoryl chloride** is distilled under vacuum.







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